

A Comparative Guide to Inter-laboratory Quantification of Alogliptin

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An Objective Analysis of High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Methodologies for the Accurate Determination of Alogliptin in Pharmaceutical and Biological Matrices.

This guide provides a comprehensive comparison of various analytical methods for the quantification of Alogliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes. The data presented is compiled from a range of independent validation studies, offering researchers, scientists, and drug development professionals a consolidated resource for selecting the most appropriate analytical technique for their specific needs. The comparison focuses on key performance indicators such as linearity, accuracy, precision, and limits of detection and quantification.

Quantitative Performance of Alogliptin Quantification Methods

The following tables summarize the quantitative performance of different Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods reported in the literature for the quantification of Alogliptin. These methods have been validated according to International Council for Harmonisation (ICH) guidelines.[1][2][3][4]

Table 1: Comparison of RP-HPLC Method Performance for Alogliptin Quantification



Parameter	Method 1[1]	Method 2[2]	Method 3[3]	Method 4	Method 5 [5]	Method 6[6]
Linearity Range (µg/mL)	85–306	10-35	5–25	10-30	10–50	0.5–50
Accuracy (% Recovery)	100.3%	Not Reported	99-101%	99.90%	Not Reported	98–100%
Precision (%RSD)	<2%	<2%	<2%	<2%	Not Reported	Not Reported
Limit of Detection (LOD) (µg/mL)	0.03	0.23	Not Reported	Not Reported	Not Reported	Not Reported
Limit of Quantificati on (LOQ) (µg/mL)	0.09	0.78	Not Reported	Not Reported	Not Reported	Not Reported
Detection Wavelengt h (nm)	277	225	286	242	237	236

Table 2: Comparison of LC-MS/MS Method Performance for Alogliptin Quantification in Human Plasma



Parameter	Method 1[7]	Method 2[8]	Method 3[9]
Linearity Range (ng/mL)	40.17–16096	10-400	2-2000
Accuracy (% Nominal)	91.06–98.48%	Not Reported	95.2-110.3%
Precision (%CV)	≤2%	Not Reported	<10%
Lower Limit of Quantification (LLOQ) (ng/mL)	40.17	10	2
Extraction Method	Liquid-Liquid Extraction	Direct Precipitation	Liquid-Liquid Extraction

Experimental Protocols

This section details the methodologies for the key experiments cited in the comparison tables, providing a basis for reproducibility and adaptation in other laboratories.

Protocol 1: RP-HPLC Method for Alogliptin in Bulk and Tablets[1]

- Instrumentation: Agilent 1200 system with a Hypersil Gold Thermo Scientific C18 column (250 cm × 4.6 mm, 5 μm).
- Mobile Phase: A mixture of acetonitrile and ammonium carbonate buffer (55:45 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of 277 nm.
- Run Time: 6.0 minutes, with a retention time for Alogliptin of approximately 4 minutes.

Protocol 2: RP-HPLC Method for Simultaneous Estimation of Alogliptin and Metformin[5]

• Instrumentation: HPLC system with an Agilent C18 column (150 X 4.6 mm, 5μ).



- Mobile Phase: A mixture of phosphate buffer (pH 3.0 with 0.1% OPA) and methanol (20:80 v/v).
- Flow Rate: 0.7 mL/min.
- Detection: UV detection at a wavelength of 242 nm.
- Retention Times: Metformin HCl at 1.727 min and Alogliptin at 2.900 min.

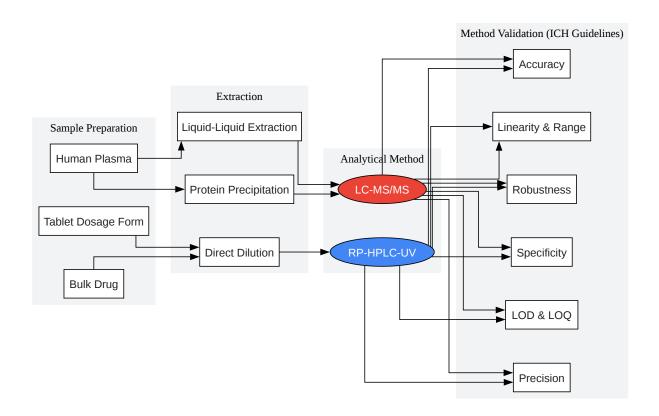
Protocol 3: LC-MS/MS Method for Alogliptin in Spiked Human Plasma[8]

- Instrumentation: LC-MS/MS system with a Waters Symmetry shield RP C-18 column (4.6-mm internal diameter, 5-µm particle size, 100Å pore size).
- Mobile Phase: A mixture of 0.3% formic acid and acetonitrile (20:80% v/v).
- Flow Rate: 1.0 mL/min.
- Ionization Mode: Positive ion mode.
- Quantification: Multiple reaction monitoring (MRM) of the transition m/z +339.19 → 245.11 for Alogliptin.
- Sample Preparation: Liquid-liquid extraction.

Visualizations

The following diagrams illustrate the experimental workflow for comparing Alogliptin quantification methods and the signaling pathway of Alogliptin.

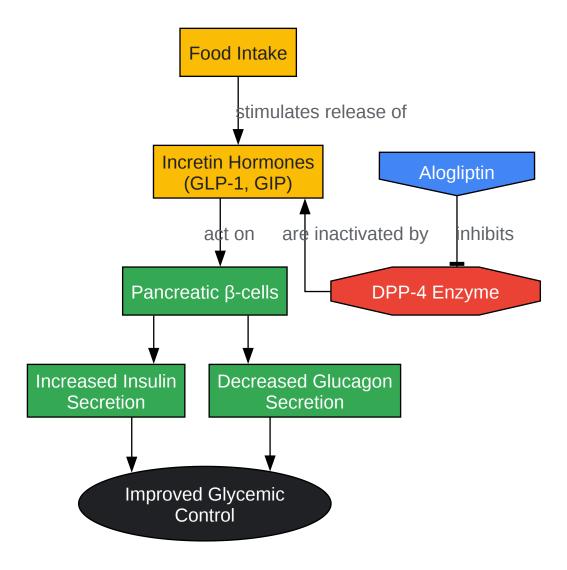




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Caption: Workflow for the comparison of Alogliptin quantification methods.





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Caption: Mechanism of action of Alogliptin via DPP-4 inhibition.

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